

Cesium Oxalate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cesium oxalate

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Cesium oxalate ($\text{Cs}_2\text{C}_2\text{O}_4$) is an inorganic salt that is gaining traction in various scientific fields, from organic synthesis to materials science. For researchers, scientists, and drug development professionals, a thorough understanding of its properties, synthesis, and applications is crucial for leveraging its unique characteristics. This technical guide provides an in-depth overview of **cesium oxalate**, with a focus on its identification, synthesis, and key applications, including detailed experimental protocols and relevant biological signaling pathways.

Identification and Chemical Properties

The primary identifier for anhydrous **cesium oxalate** is CAS Number 1068-63-9.^{[1][2][3][4][5]} It is important to note that the CAS Number 18365-41-8 is also frequently associated with **cesium oxalate** and is often listed as a synonym.^{[6][7]} The monohydrate form of **cesium oxalate** has the CAS Number 16799-57-8.

Below is a summary of the key chemical and physical properties of **cesium oxalate**:

Property	Value	Reference(s)
Chemical Formula	$\text{Cs}_2\text{C}_2\text{O}_4$	[6]
Molecular Weight	353.83 g/mol	[4][6]
Appearance	White powder/solid	[6][8]
Solubility in Water	76 g/100 mL at 25 °C	[9]
EC Number	213-950-8	[4]
InChI Key	HEQUOWMMDQTGCX- UHFFFAOYSA-L	[4]
SMILES	[Cs+].[Cs+]. [O-]C(=O)C([O-])=O	[4]

Synthesis of Cesium Oxalate

Cesium oxalate can be synthesized through various methods. Two common laboratory-scale procedures are detailed below.

Experimental Protocol 1: Synthesis from Cesium Carbonate and Oxalic Acid

This method involves the reaction of cesium carbonate with oxalic acid in an aqueous solution. [9]

Materials:

- Cesium carbonate (Cs_2CO_3)
- Oxalic acid dihydrate ($\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$)
- Deionized water

Procedure:

- Dissolve a stoichiometric amount of cesium carbonate in deionized water in a reaction vessel.
- Separately, prepare a saturated aqueous solution of oxalic acid dihydrate.
- Slowly add the oxalic acid solution to the cesium carbonate solution while stirring continuously. Carbon dioxide gas will evolve.
- Continue stirring the mixture at room temperature for 1-2 hours to ensure the reaction goes to completion.
- The resulting product, **cesium oxalate** monohydrate, can be isolated by evaporation of the water. The reaction is as follows: $\text{Cs}_2\text{CO}_3 + \text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{Cs}_2\text{C}_2\text{O}_4 \cdot \text{H}_2\text{O} + \text{CO}_2 + 2\text{H}_2\text{O}$.
[9]

Experimental Protocol 2: Synthesis from Cesium Carbonate, CO₂, and H₂

A patented method describes the synthesis of **cesium oxalate** from cesium carbonate using carbon dioxide and hydrogen gas at elevated temperature and pressure.[10]

Materials:

- Cesium carbonate (Cs₂CO₃)
- Carbon dioxide (CO₂) gas
- Hydrogen (H₂) gas
- Methanol (for subsequent conversion, if desired)

Procedure:

- Add 500 mg (0.15 mmol) of cesium carbonate to a 100 mL Parr reactor within a glove box.
- Charge the reactor with CO₂ gas to a pressure of 35 bar (3.5 MPa) and H₂ gas to a pressure of 1 bar (0.1 MPa).

- Heat the mixture to 325 °C and stir for 1-2 hours.
- Cool the reactor to room temperature and then depressurize.
- The resulting reaction mixture will contain **cesium oxalate**, along with cesium formate and cesium bicarbonate. Further purification steps may be required depending on the desired purity.

Applications in Organic Synthesis: Radical Deoxychlorination

A significant application of **cesium oxalate** in modern organic synthesis is as a precursor for the radical deoxychlorination of alcohols. This method provides a valuable alternative to traditional deoxychlorination reactions that proceed through heterolytic mechanisms.

Experimental Protocol: Radical Deoxychlorination of a Tertiary Alcohol

The following is a general procedure adapted from the work of Su, J. Y., et al. (2018) for the radical deoxychlorination of a tertiary alcohol.

Materials:

- Tertiary alcohol-derived **cesium oxalate**
- Ethyl trichloroacetate (ETCA) as the chlorine source
- Photocatalyst (e.g., an iridium-based catalyst, though some reactions can proceed without it)
- Solvent (e.g., 1,4-dioxane)
- Blue LED lamp for irradiation
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- In a nitrogen-filled glovebox, add the **cesium oxalate** derivative of the tertiary alcohol (1.1 equivalents) to an oven-dried reaction vial equipped with a stir bar.
- Add the photocatalyst, if required.
- Add the solvent (e.g., 1,4-dioxane) to the vial.
- Add ethyl trichloroacetate (1.0 equivalent) to the reaction mixture.
- Seal the vial and remove it from the glovebox.
- Place the vial in a photoreactor equipped with a blue LED lamp and a cooling fan to maintain a constant temperature (e.g., 27 °C).
- Irradiate the reaction mixture with the blue LED light for 4 hours for tertiary alcohol-derived oxalates (24 hours for secondary).
- After the reaction is complete, quench the reaction and perform a workup, typically involving extraction with an organic solvent (e.g., diethyl ether), drying of the organic phase, and removal of the solvent under reduced pressure.
- Purify the crude product by silica gel chromatography to obtain the desired alkyl chloride.



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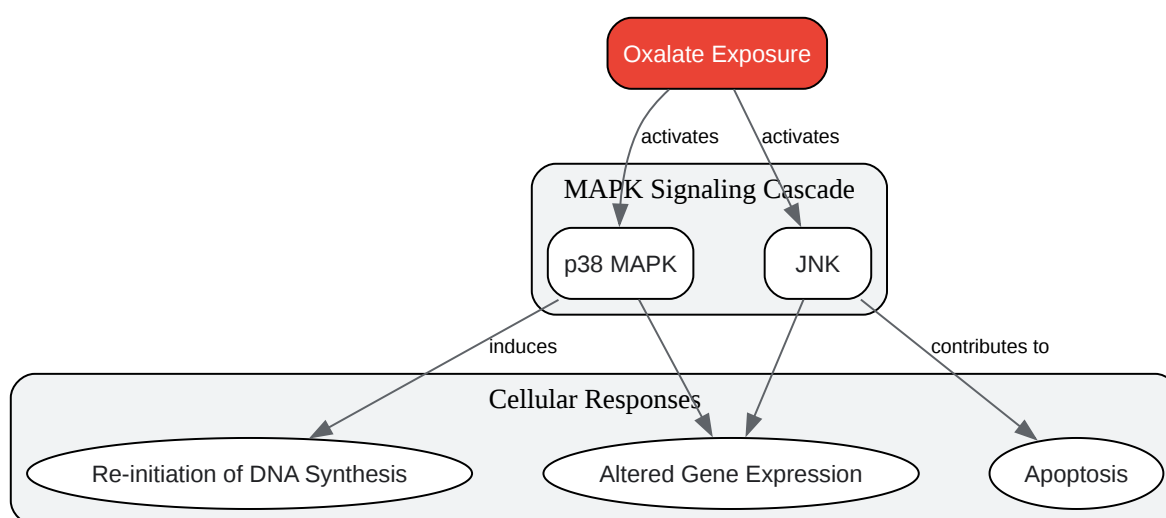
Workflow for Radical Deoxychlorination using **Cesium Oxalate**.

Potential Applications in Drug Development and Biological Interactions

While specific applications of **cesium oxalate** in drug formulations are still emerging, it is being explored for its potential to enhance the solubility and bioavailability of therapeutic agents. The oxalate moiety itself is known to interact with biological systems.

Oxalate-Induced Cellular Signaling Pathways

Oxalate has been shown to induce cellular stress and activate specific signaling pathways in renal epithelial cells, which is of interest to researchers in nephrology and drug-induced nephrotoxicity. Exposure to oxalate can lead to the activation of p38 mitogen-activated protein kinase (MAPK) and c-Jun N-terminal kinase (JNK) signaling pathways. These pathways are involved in cellular responses to stress, inflammation, and apoptosis.



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Oxalate-Induced p38 MAPK and JNK Signaling Pathways.

Safety Information

Cesium oxalate is classified as harmful if swallowed or in contact with skin.[4][6] It is essential to handle this compound with appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask.[4] It should be stored in a tightly closed container in a

dry, well-ventilated place. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.

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